

An In-depth Technical Guide to the Physical Properties of Allyl Methyl Carbonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Allyl methyl carbonate*

Cat. No.: *B1268131*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **allyl methyl carbonate** (CAS No: 35466-83-2). The information herein is compiled from various reputable sources to assist researchers, scientists, and professionals in drug development in understanding the fundamental characteristics of this compound. All quantitative data is presented in a clear, tabular format for ease of reference and comparison.

Chemical Identity

- Chemical Name: **Allyl Methyl Carbonate**
- Synonyms: Carbonic Acid Allyl Methyl Ester, Methyl prop-2-enyl carbonate[1]
- Molecular Formula: $C_5H_8O_3$ [2]
- Molecular Weight: 116.12 g/mol [2][3]

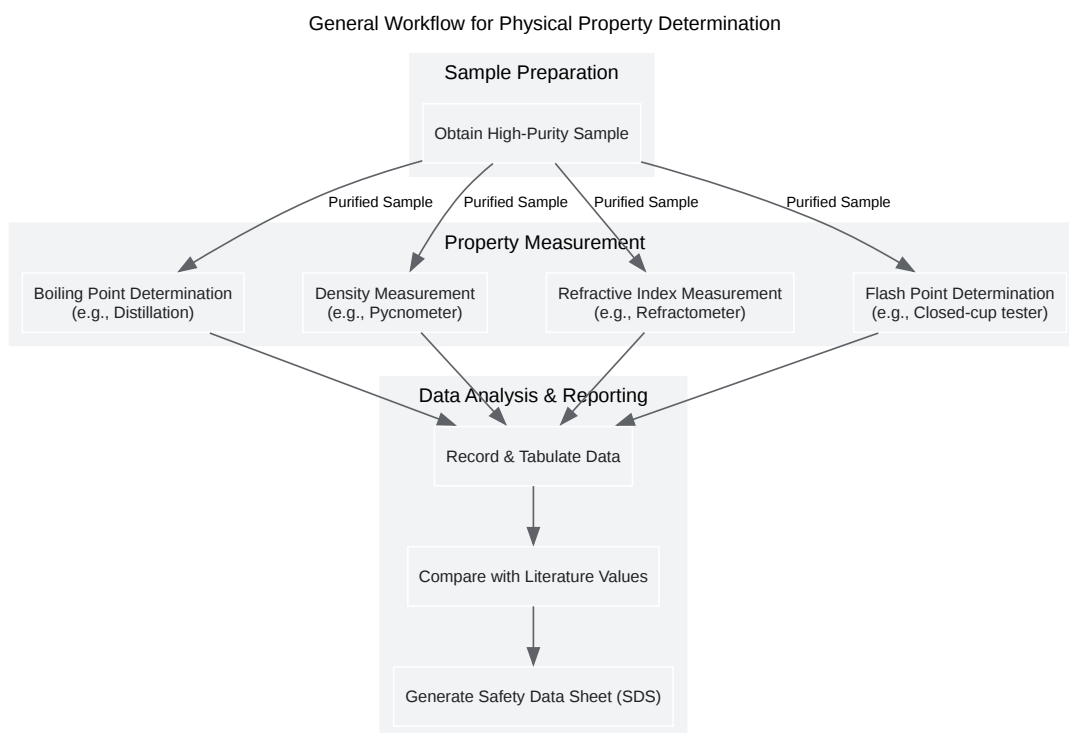
Physical Properties

The physical properties of **allyl methyl carbonate** are critical for its handling, storage, and application in various chemical syntheses. Below is a summary of its key physical constants.

Property	Value	Source(s)
Appearance	Colorless to almost colorless clear liquid	[4][5]
Boiling Point	131 °C at 760 mmHg59-60 °C at 35 mmHg	[4][3][6][7]
Density	1.022 g/mL at 25 °C1.03 (Specific Gravity 20/20)	[2][3][6][4]
Refractive Index	n _{20/D} 1.4061.41	[3][6][7][1][4]
Flash Point	33 °C (91.4 °F) - closed cup	[2][4]
Vapor Pressure	5.4 ± 0.2 mmHg at 25°C	[8]
Melting Point	Not available	[8]
Solubility	No information available	[2]

Experimental Protocols

While specific experimental protocols for the determination of each physical property of **allyl methyl carbonate** are not detailed in the provided literature, standard laboratory procedures are employed for these measurements. A generalized workflow for characterizing the physical properties of a liquid chemical compound is outlined below.



[Click to download full resolution via product page](#)

Workflow for Physical Property Determination

Safety Information

Allyl methyl carbonate is a flammable liquid and vapor.[4] It is also reported to cause skin and serious eye irritation.[4] Appropriate personal protective equipment, including safety goggles

and gloves, should be used when handling this chemical.[2] It should be stored in a well-ventilated place and kept cool.[4]

Concluding Remarks

This guide provides essential physical property data for **allyl methyl carbonate**, intended to support laboratory research and development activities. The presented data, sourced from various chemical suppliers and safety data sheets, offers a reliable foundation for its application in chemical synthesis and other scientific endeavors. Researchers should always consult the most current Safety Data Sheet (SDS) before handling this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Allyl Methyl Carbonate | 35466-83-2 | TCI AMERICA [tcichemicals.com]
- 2. fishersci.com [fishersci.com]
- 3. 烯丙基甲基碳酸酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Allyl Methyl Carbonate | 35466-83-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. polymer.bocsci.com [polymer.bocsci.com]
- 6. chembk.com [chembk.com]
- 7. Allyl methyl carbonate, CAS No. 35466-83-2 - iChemical [ichemical.com]
- 8. Allyl methyl carbonate | CAS#:35466-83-2 | Chemsrcc [chemsrc.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Allyl Methyl Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268131#what-are-the-physical-properties-of-allyl-methyl-carbonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com